

# CAS number and commercial suppliers for 2-pyrrolidin-2-yl-1H-indole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-pyrrolidin-2-yl-1H-indole**

Cat. No.: **B058480**

[Get Quote](#)

## Technical Guide: 2-pyrrolidin-2-yl-1H-indole

For Researchers, Scientists, and Drug Development Professionals

This document provides a technical overview of **2-pyrrolidin-2-yl-1H-indole**, consolidating available data on its chemical identity, commercial availability, and putative relevance in research and drug development. Due to the limited specific public information on this compound, this guide also incorporates general knowledge of the constituent indole and pyrrolidine scaffolds to provide a broader context for its potential applications.

## Chemical Identity and Properties

Quantitative data for **2-pyrrolidin-2-yl-1H-indole** is summarized below.

Identifier/Property	Value
CAS Number	112565-42-1 <a href="#">[1]</a>
Molecular Formula	C <sub>12</sub> H <sub>14</sub> N <sub>2</sub>
Molecular Weight	186.26 g/mol <a href="#">[2]</a>
IUPAC Name	2-(pyrrolidin-2-yl)-1H-indole <a href="#">[1]</a>
Canonical SMILES	C1CC(C1)C2=CC3=CC=CC=C3N2
MDL Number	MFCD02663481 <a href="#">[2]</a>

## Commercial Availability

**2-pyrrolidin-2-yl-1H-indole** is available from several commercial suppliers, primarily for research and development purposes. The table below lists some of these suppliers.

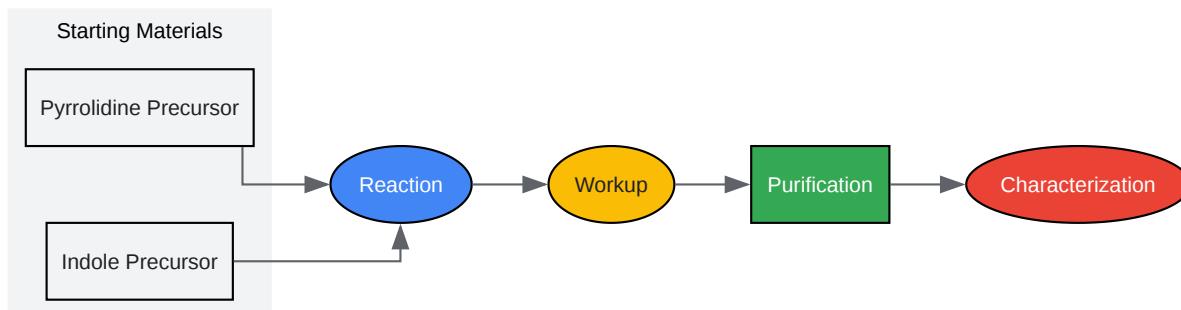
Supplier
Sigma-Aldrich <sup>[3][4]</sup>
AChemBlock <sup>[4]</sup>
AOBChem <sup>[4]</sup>
Accela ChemBio Inc. <sup>[4]</sup>
Ambeed, Inc. <sup>[4]</sup>
Apollo Scientific Ltd <sup>[4]</sup>
AstaTech, Inc. <sup>[4]</sup>
BLD Pharmatech <sup>[4]</sup>
Chem Impex International, Inc.

Note: Availability and purity levels should be confirmed with the respective suppliers.

## Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis of **2-pyrrolidin-2-yl-1H-indole** are not readily found in the public domain. However, the synthesis of pyrrolidine and indole derivatives is well-documented in organic chemistry literature. General synthetic strategies often involve multi-step processes.

A conceptual experimental workflow for the synthesis of a substituted pyrrolidine-indole compound is outlined below. This is a generalized representation and not a validated protocol for the specific target compound.



[Click to download full resolution via product page](#)

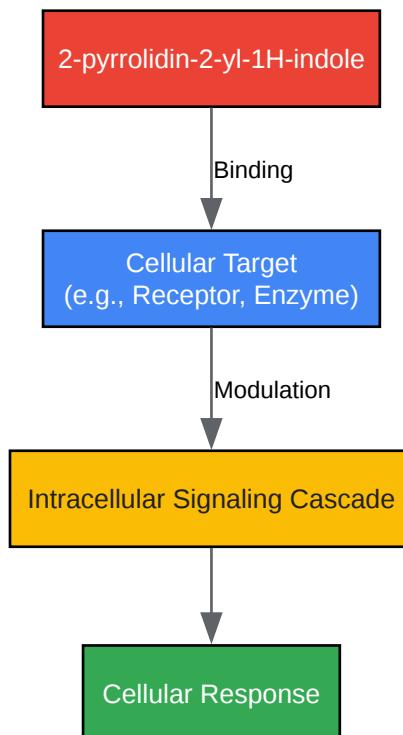
Caption: Conceptual Experimental Workflow for Synthesis.

## Potential Biological Activity and Signaling Pathways

While specific biological activities and signaling pathways for **2-pyrrolidin-2-yl-1H-indole** have not been detailed in the available literature, the indole and pyrrolidine moieties are key pharmacophores in numerous biologically active compounds.

The indole nucleus is a common feature in molecules targeting a wide range of biological processes, including anticancer, antimicrobial, and antiviral activities.<sup>[5]</sup> Similarly, the pyrrolidine ring is a versatile scaffold found in many bioactive compounds, contributing to their three-dimensional structure and interaction with biological targets.<sup>[6]</sup> Pyrrolidine derivatives have shown potential as anticancer, antibacterial, antiviral, and anti-inflammatory agents.<sup>[7]</sup> The combination of these two scaffolds in **2-pyrrolidin-2-yl-1H-indole** suggests its potential for investigation in various therapeutic areas, particularly in drug development and neurological research.<sup>[2]</sup>

Given the diverse roles of indole and pyrrolidine derivatives, a hypothetical signaling pathway is presented below to illustrate a potential mechanism of action. This is a generalized model and does not represent a confirmed pathway for **2-pyrrolidin-2-yl-1H-indole**.



[Click to download full resolution via product page](#)

Caption: Hypothetical Signaling Pathway.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [fluorochem.co.uk](http://fluorochem.co.uk) [fluorochem.co.uk]
- 2. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 3. 2-pyrrolidin-2-yl-1h-indole | Sigma-Aldrich [sigmaaldrich.com](http://sigmaaldrich.com)
- 4. 2-Pyrrolidin-2-yl-1H-indole | Sigma-Aldrich [sigmaaldrich.com](http://sigmaaldrich.com)
- 5. [researchgate.net](http://researchgate.net) [researchgate.net]
- 6. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)

- 7. Exploring variations of pyrrolidine-2-ones for enhanced biological activity | Poster Board #923 - American Chemical Society [acs.digitellinc.com]
- To cite this document: BenchChem. [CAS number and commercial suppliers for 2-pyrrolidin-2-yl-1H-indole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058480#cas-number-and-commercial-suppliers-for-2-pyrrolidin-2-yl-1h-indole]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)